

2,5-Diethoxyaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2,5-Diethoxyaniline**

Cat. No.: **B165579**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,5-Diethoxyaniline** (CAS No: 94-85-9), a primary aromatic amine used in various chemical syntheses. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Section 1: Chemical Identification and Physical Properties

2,5-Diethoxyaniline, also known as Aminohydroquinone Diethyl Ether, is a solid organic compound.^[1] Its key properties are summarized below.

Property	Value	Reference
CAS Number	94-85-9	[2] [3]
EC Number	202-369-5	[2]
Linear Formula	$(C_2H_5O)_2C_6H_3NH_2$	[2]
Molecular Weight	181.23 g/mol	[2] [3]
Appearance	White to light yellow or light red powder/crystal	[1]
Melting Point	83-88 °C	[2]
Boiling Point	190-192 °C (at 30 torr)	[4]

Section 2: Hazard Identification and Classification

2,5-Diethoxyaniline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.[\[4\]](#) The toxicological properties of this substance have not been fully investigated, but it is known to be harmful.[\[4\]](#)

GHS Hazard Classification Summary:

Hazard Class	Category	GHS Code	Description	Reference
Acute Toxicity, Oral	4	H302	Harmful if swallowed	
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled	
Skin Irritation	2	H315	Causes skin irritation	[1] [2]
Eye Irritation	2	H319	Causes serious eye irritation	[1] [2]
Specific Target Organ Toxicity	Single Exposure	H335	May cause respiratory irritation	[2]

Signal Word:Warning[\[2\]](#)

Precautionary Statements (Selected):

Code	Statement	Reference
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of water.	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
P501	Dispose of contents/container to an approved waste disposal plant.	

Section 3: Emergency Protocols and First Aid

Immediate and appropriate first aid is crucial in the event of exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.

Experimental Protocol: First Aid Measures

- Inhalation:
 - Immediately move the exposed person to fresh air.[4][5]
 - If breathing has stopped or is difficult, provide artificial respiration or oxygen.[4]
 - Keep the person warm and at rest.[5]
 - Seek immediate medical attention.[4][5]
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[4]
 - Flush the affected skin with plenty of soap and water for at least 15 minutes.[4]
 - If irritation persists, seek medical attention.[5]
 - Wash contaminated clothing before reuse.[6]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][7]
 - Ensure complete irrigation by keeping eyelids apart.[6]
 - Removal of contact lenses should only be done by skilled personnel.[6]
 - Seek immediate medical attention.[4]
- Ingestion:
 - If the person is conscious, rinse their mouth with water.[8]
 - Do NOT induce vomiting.[9]
 - Give one or two glasses of water to dilute the chemical.[9]

- Never give anything by mouth to an unconscious person.[8]
- Seek immediate medical attention and call a poison control center.[9]

Section 4: Fire and Explosion Hazard Data

2,5-Diethoxyaniline is a combustible solid.[2]

Experimental Protocol: Fire Fighting Measures

- Suitable Extinguishing Media:
 - Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards:
 - Combustion may produce hazardous products, including carbon oxides (CO, CO₂) and nitrogen oxides (NOx).[7][8]
- Firefighter Protocol:
 - Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[4][7]
 - Move containers from the fire area if it can be done without risk.
 - Use water spray to cool fire-exposed containers.[6]
 - Approach fire from upwind to avoid hazardous vapors and toxic decomposition products.

Section 5: Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

Experimental Protocol: Spill Cleanup

- Personnel Protection & Evacuation:

- Ensure adequate ventilation.[8]
- Avoid all personal contact, including inhalation of dust.[6]
- Wear appropriate personal protective equipment (PPE) as described in Section 7.[6]
- Clear the area of unnecessary personnel and move upwind.[6]
- Containment:
 - Prevent the spill from entering drains, sewers, or waterways.[6]
 - For liquid spills, create a dike around the spill using inert absorbent materials like sand, vermiculite, or cat litter.[6][10]
- Cleanup and Decontamination:
 - Use dry cleanup procedures and avoid generating dust.[6]
 - Carefully sweep or vacuum up the spilled material.[4]
 - Place the collected material into a suitable, labeled, and closed container for disposal.[4]
[8]
 - Decontaminate the spill area with a suitable cleaning agent.[10]
- Disposal:
 - Dispose of the waste material through a licensed disposal company, in accordance with local, state, and federal regulations.[8]

The following diagram illustrates the logical workflow for responding to an accidental spill.



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Caption: Workflow for Accidental Spill Response.

Section 6: Handling and Storage

Proper handling and storage practices are necessary to minimize risks.

Handling Protocol:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid the formation and inhalation of dust.[8]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Wash hands thoroughly with soap and water after handling.[6]
- Ensure containers are kept securely sealed when not in use.[6]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed to prevent moisture absorption and contamination.[8]
- Store away from incompatible materials and foodstuff containers.[6]
- Protect containers from physical damage.[6]

- Incompatible Materials: Acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[4][7]

Section 7: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary methods for controlling exposure.

Engineering Controls:

- Ventilation: Use only in a well-ventilated area. A system of local and/or general exhaust is recommended to keep employee exposures as low as possible.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[7][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[4][8]
 - Clothing: Wear protective clothing to prevent skin exposure.[4] A lab coat is standard.
- Respiratory Protection: For operations where dust may be generated, use a NIOSH-approved N95 dust mask or a higher level of respiratory protection as necessary.[2][4] Follow OSHA respirator regulations found in 29 CFR 1910.134.[4]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[8]

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